Technical Monograph: Structural Characterization and Synthetic Utility of 4-Butyl-N-methylaniline

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Compound of Interest

Compound Name:	*4-butyl-N-methylaniline*
Cat. No.:	*B13224958*

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Abstract

This technical guide provides a comprehensive structural and synthetic analysis of **4-butyl-N-methylaniline** (also known as N-methyl-4-butylaniline). While often overshadowed by its isomers (e.g., N-butyl-4-methylaniline), this specific secondary amine represents a critical scaffold in Structure-Activity Relationship (SAR) studies, particularly for modulating lipophilicity (LogP) and reducing hydrogen bond donor potential in drug candidates. This document details its chemical constitution, a robust self-validating synthetic protocol via reductive amination, and its application in medicinal chemistry.

Part 1: Chemical Identity & Structural Informatics

Precise identification is paramount in chemical databases to avoid confusion with constitutional isomers. The target molecule features a butyl chain at the para position of the benzene ring and a methyl group on the nitrogen atom.

Core Identifiers

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Identifier Type	Value / String
IUPAC Name	N-methyl-4-butylbenzenamine
Common Name	4-butyl-N-methylaniline
CAS Number (HCl Salt)	1375472-43-7 (Reference anchor for free base derivation)
Canonical SMILES	CCCCc1ccc(NC)cc1
Isomeric SMILES	CCCCc1ccc(NC)cc1
Molecular Formula	$C_{11}H_{17}N$
Molecular Weight	163.26 g/mol

Physicochemical Property Profile (Predicted)

Note: Experimental values for the free base are rare in open literature; values below are derived from consensus QSAR models based on the aniline core.

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Property	Value	Significance in Drug Design
cLogP	3.8 – 4.1	High lipophilicity due to the butyl chain; enhances membrane permeability but may increase metabolic clearance risk.
pKa (Conj. Acid)	~5.0 – 5.3	The N-methyl group slightly increases basicity compared to the primary aniline (pKa ~4.0), affecting solubility in acidic media.
H-Bond Donors	1	Reduced from 2 (in primary aniline) to 1; critical for probing H-bond requirement in receptor binding pockets.
Topological PSA	12.03 Å²	Low polar surface area suggests excellent blood-brain barrier (BBB) penetration potential.

Part 2: Synthetic Protocol (Reductive Amination)

Rationale

The most reliable method for synthesizing secondary N-methyl anilines without over-alkylation (forming the quaternary ammonium salt) is Reductive Amination. This protocol utilizes 4-butylaniline as the precursor and Paraformaldehyde as the carbon source, reduced by Sodium Borohydride ($NaBH_4$).

Why this method? Direct alkylation with methyl iodide often leads to a mixture of secondary and tertiary amines. Reductive amination proceeds via a stable imine/hemiaminal intermediate, allowing for controlled mono-methylation.

Reagents & Stoichiometry

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- Precursor: 4-Butylaniline (1.0 equiv)
- C1 Source: Paraformaldehyde (1.2 equiv) or Formalin (37% aq., 1.5 equiv)
- Reductant: Sodium Borohydride ($NaBH_4$) (2.0 equiv)
- Solvent: Methanol (MeOH) (anhydrous preferred)
- Additive: Molecular Sieves (3Å) (optional, to drive imine formation)

Step-by-Step Methodology

Step 1: Imine Formation (The "Self-Validating" Checkpoint)

- Dissolve 4-butylaniline in Methanol (0.5 M concentration) in a round-bottom flask.
- Add Paraformaldehyde.
- Validation Point: Reflux for 2 hours. Monitor via TLC (20% EtOAc/Hexane). The disappearance of the starting material (primary amine) and appearance of a less polar spot indicates imine formation. Do not proceed until the starting material is consumed.

Step 2: Reduction

- Cool the reaction mixture to 0°C (ice bath).
- Add $NaBH_4$ portion-wise over 30 minutes. Caution: Exothermic hydrogen gas evolution.
- Allow the mixture to warm to room temperature and stir for 4 hours.

Step 3: Workup & Purification

- Quench with 1N HCl (carefully) to destroy excess hydride and protonate the amine.
- Basify with 1N NaOH to pH > 10.
- Extract with Dichloromethane (DCM) x3.
- Dry organic layer over Na_2SO_4 and concentrate in vacuo.

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- Purification: If necessary, purify via flash column chromatography (SiO_2, Hexane/EtOAc gradient).

Part 3: Reaction Pathway Visualization

The following diagram illustrates the transformation from the primary aniline to the secondary amine, highlighting the critical iminium ion intermediate.

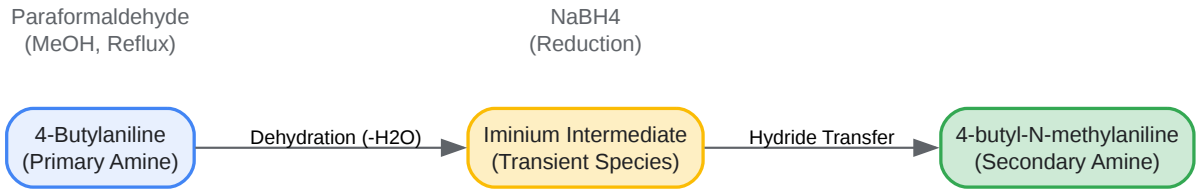

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Figure 1: Synthetic pathway via reductive amination.[1][2][3] The formation of the iminium intermediate is the rate-determining step for selectivity.

Part 4: Analytical Profiling & Identification

To validate the synthesized compound, researchers must look for specific diagnostic signals in Nuclear Magnetic Resonance (NMR) spectroscopy.

Predicted ^{1}H-NMR Signals ($CDCl_3$, 400 MHz)

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Proton Environment	Chemical Shift (δ ppm)	Multiplicity	Diagnostic Value
N-CH_3	2.80 – 2.85	Singlet (3H)	Definitive proof of mono-methylation.
Ar-H (ortho to N)	6.55 – 6.60	Doublet (2H)	Upfield shift due to electron-donating amine.
Ar-H (meta to N)	7.00 – 7.05	Doublet (2H)	Typical aromatic region.
Benzylic CH_2	2.50 – 2.55	Triplet (2H)	Connects butyl chain to ring.
N-H	3.50 – 4.00	Broad Singlet (1H)	Exchangeable; confirms secondary amine.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization)
- Expected $[M+H]^+$: 164.14 m/z
- Fragmentation Pattern: Loss of the butyl chain (M-57) or methyl group (M-15) are common fragmentation pathways in high-energy collision studies.

Part 5: Applications in Drug Discovery[7][8]

In the context of medicinal chemistry, **4-butyl-N-methylaniline** is rarely a final drug but serves as a vital "Probe Molecule".

Lipophilicity Scanning

When optimizing a lead compound containing an aniline, chemists synthesize the N-methyl analog to test if the N-H proton is essential for binding.

- Scenario A: If potency is maintained, the N-H was likely not a critical hydrogen bond donor.

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- Scenario B: If potency drops, the N-H was interacting with a receptor residue (e.g., Asp or Glu).

Metabolic Blocking

Primary anilines are susceptible to rapid N-acetylation or oxidation. N-methylation can block these pathways, potentially extending the half-life (t½) of the scaffold.

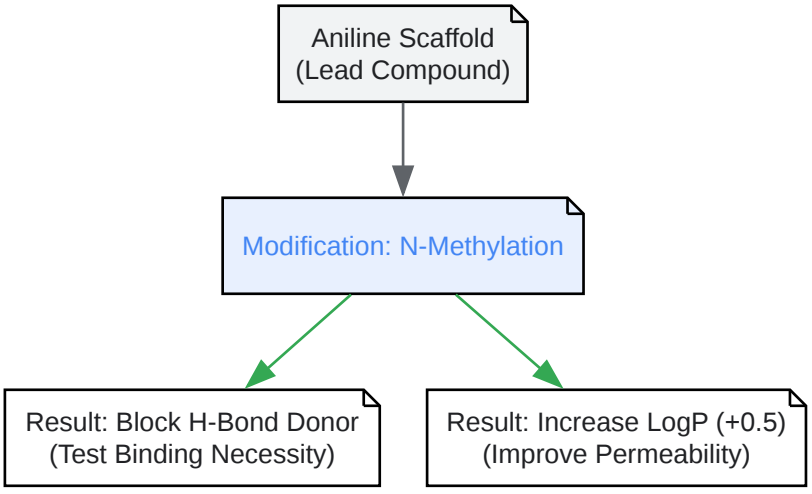

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Figure 2: Strategic utility of N-methylation in lead optimization.

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